

4- ((Benzyloxycarbonylamino)methyl)phenylboronic acid CAS number

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Compound of Interest

4-
Compound Name: ((Benzyloxycarbonylamino)methyl)
phenylboronic acid
Cat. No.: B1373129

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A Technical Guide to **4-((Benzyloxycarbonylamino)methyl)phenylboronic acid**: A Keystone Reagent for Advanced Synthesis

An Introduction for the Advanced Practitioner

In the landscape of modern drug discovery and complex molecule synthesis, the strategic incorporation of specific structural motifs is paramount. **4-((Benzyloxycarbonylamino)methyl)phenylboronic acid**, identified by CAS Number 914452-61-2, has emerged as a highly valuable and versatile building block.^{[1][2][3][4]} This reagent uniquely combines the reactivity of an arylboronic acid—a cornerstone of palladium-catalyzed cross-coupling reactions—with a latent primary amine, masked by the robust and selectively cleavable benzyloxycarbonyl (Cbz) protecting group.

This guide, intended for researchers, medicinal chemists, and process development scientists, provides an in-depth examination of the compound's properties, synthesis, and critical applications. We will move beyond simple procedural outlines to explore the causality behind experimental choices, ensuring a deeper understanding of how to leverage this reagent to its full potential.

Physicochemical Properties and Structural Attributes

A thorough understanding of a reagent's properties is the foundation of its effective application. The key characteristics of **4-((Benzyloxycarbonylamino)methyl)phenylboronic acid** are summarized below.

Property	Value	Source(s)
CAS Number	914452-61-2	[1] [2] [3] [4]
Molecular Formula	C ₁₅ H ₁₆ BNO ₄	[1] [2] [4]
Molecular Weight	285.11 g/mol	[2] [4] [5]
Purity	Typically ≥96-98%	[1] [4]
Appearance	White to off-white crystalline powder	[6]
Storage	Store refrigerated (2-8 °C), under an inert atmosphere. The compound is hygroscopic and air-sensitive.	[6] [7] [8]

Expert Insights on Handling and Stability:

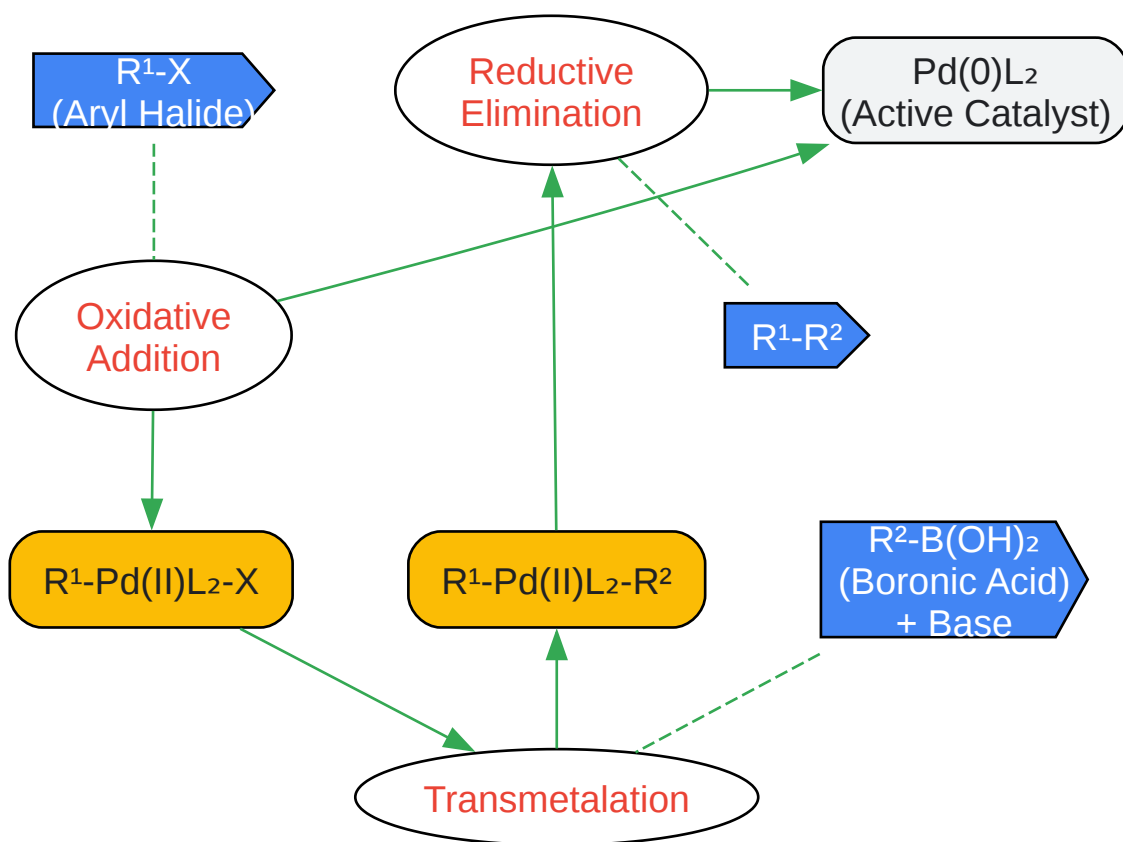
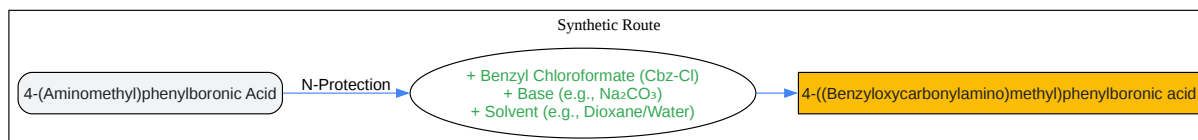
Arylboronic acids are susceptible to dehydration, forming cyclic anhydride trimers known as boroxines. This process can reduce the effective molarity of the active boronic acid in a reaction, leading to diminished yields. For this reason, it is imperative to store the compound under dry, inert conditions. While stable under recommended storage, prolonged exposure to air and moisture will lead to degradation. For highly sensitive applications, it is best practice to use freshly opened material or to dry it under vacuum before use.

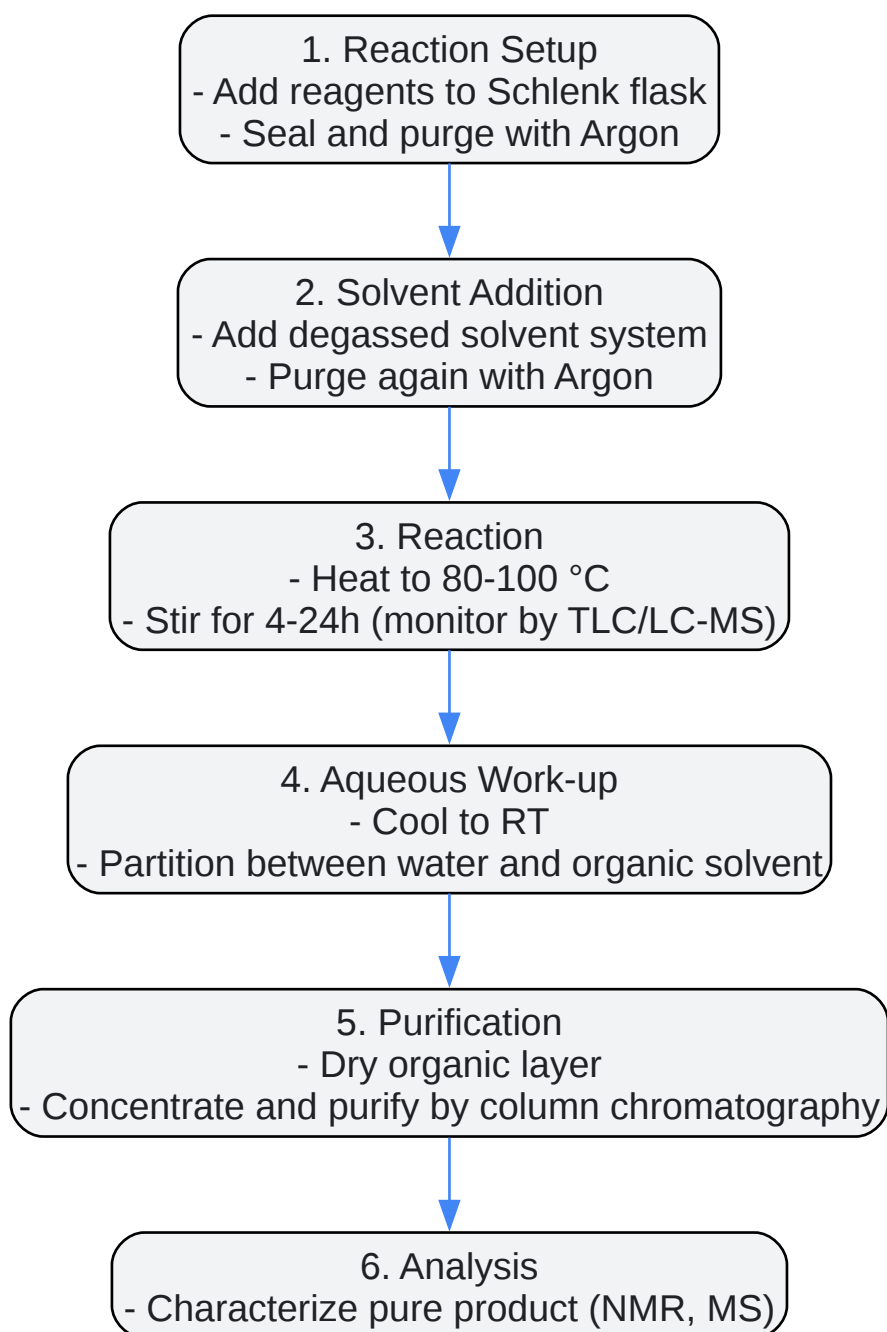
Synthesis and Purification Strategy

While not commercially available from all suppliers, a reliable synthesis can be achieved through a straightforward N-protection of a precursor.

Plausible Synthetic Pathway:

The most logical synthetic route involves the protection of the primary amine of 4-(aminomethyl)phenylboronic acid using benzyl chloroformate (Cbz-Cl).





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